

How to prepare Pifithrin- α stock solution and working concentrations

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Compound of Interest

Compound Name:	Pifithrin-
CAS No.:	64984-31-2
Cat. No.:	B1677869

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Application Notes and Protocols: Pifithrin- α For Researchers, Scientists, and Drug Development Professionals

Introduction

Pifithrin- α (PFT α) is a small molecule inhibitor of the tumor suppressor protein p53. It functions by reversibly blocking p53-dependent transcriptional activation and subsequent apoptosis.^[1] This property has made **Pifithrin- α** a valuable tool in studying p53 signaling pathways, protecting cells from p53-mediated cell death in various models of disease, and mitigating the side effects of cancer therapies.^{[1][2]} **Pifithrin- α** has also been identified as an agonist for the aryl hydrocarbon receptor (AhR), a fact to consider in experimental design.^{[1][3]}

This document provides detailed protocols for the preparation of **Pifithrin- α** stock solutions and working concentrations for in vitro research applications.

Data Presentation

Physicochemical and Solubility Data for **Pifithrin- α**

Property	Value	Source
Molecular Weight (HBr salt)	367.3 g/mol	[1][4]
Appearance	White crystalline powder	[5]
Solubility		
DMSO	~67 mg/mL (~182.4 mM)	[6]
>17.45 mg/mL	[4]	
36.73 mg/mL (100 mM)	[1]	
Ethanol	~2 mg/mL (~6.1 mM)	[6]
≥7.12 mg/mL (with gentle warming)	[4]	
Water	<1 mg/mL (sparingly soluble to insoluble)	[6]

Recommended Working Concentrations

Application	Cell Type	Concentration Range	Source
Inhibition of p53-dependent apoptosis	MEF cells transformed with E1a+ras	10 μ M	[4]
C8 cells	10 μ M	[7]	
Cultured hippocampal neurons	200 nM	[8]	
Inhibition of p53 DNA binding	Hippocampal cells	100–200 nM	[7][8]
General cell culture studies	Various	10–30 μ M	[9][10]
Suppression of embryonic stem cell self-renewal	Murine ES cells	Dose-dependent	[4]
In vivo studies (mice)	Various models	2.2 mg/kg	[8]

Experimental Protocols

1. Preparation of **Pifithrin- α** Stock Solution (10 mM in DMSO)

Materials:

- **Pifithrin- α** hydrobromide (MW: 367.3 g/mol)
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

Protocol:

- Weighing: Carefully weigh out the desired amount of **Pifithrin- α** hydrobromide powder in a sterile microcentrifuge tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.673 mg of **Pifithrin- α** .
- Solubilization: Add the appropriate volume of sterile DMSO to the tube. For a 10 mM stock solution from 3.673 mg of powder, add 1 mL of DMSO.
- Dissolving: Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming at 37°C for 10 minutes or brief sonication can aid in dissolution if necessary.[4]
- Aliquoting: Aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- Storage: Store the aliquots at -20°C or -80°C for long-term storage.[11][12] Stock solutions in DMSO are typically stable for several months when stored properly.[4]

Important Considerations:

- Stability in Aqueous Solutions: **Pifithrin- α** is unstable in physiological aqueous solutions and can rapidly convert to a sparingly soluble tricyclic derivative with a half-life of approximately 4.2 hours.[9][10] Therefore, it is critical to prepare fresh dilutions in culture medium for each experiment.
- Hygroscopic Nature: **Pifithrin- α** hydrobromide can be hygroscopic. Store the powder desiccated at -20°C.[1]

2. Preparation of **Pifithrin- α** Working Concentration (e.g., 10 μ M in Cell Culture Medium)

Materials:

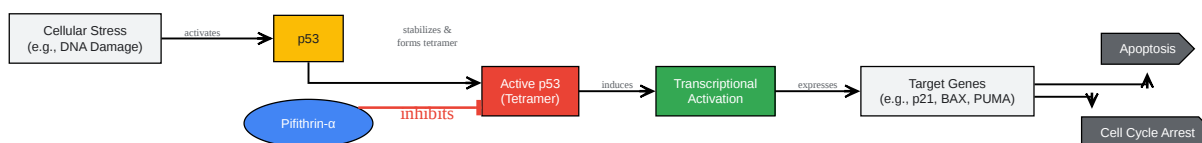
- 10 mM **Pifithrin- α** stock solution in DMSO
- Pre-warmed, sterile cell culture medium
- Sterile pipette tips and tubes

Protocol:

- Thawing: Thaw a single aliquot of the 10 mM **Pifithrin- α** stock solution at room temperature.
- Dilution: Perform a serial dilution of the stock solution in pre-warmed cell culture medium to achieve the desired final concentration. For a final concentration of 10 μ M in 10 mL of medium, add 10 μ L of the 10 mM stock solution to the 10 mL of medium (a 1:1000 dilution).
- Mixing: Gently mix the medium containing **Pifithrin- α** by pipetting or inverting the tube/flask.
- Immediate Use: Add the **Pifithrin- α** -containing medium to your cells immediately after preparation due to the compound's limited stability in aqueous solutions.[5][9][10]
- Solvent Control: Prepare a vehicle control by adding the same final concentration of DMSO to the cell culture medium without **Pifithrin- α** . For a 1:1000 dilution, this would be a final DMSO concentration of 0.1%. It is recommended to keep the final DMSO concentration below 0.1% to avoid potential cytotoxicity.[13]

Mandatory Visualizations

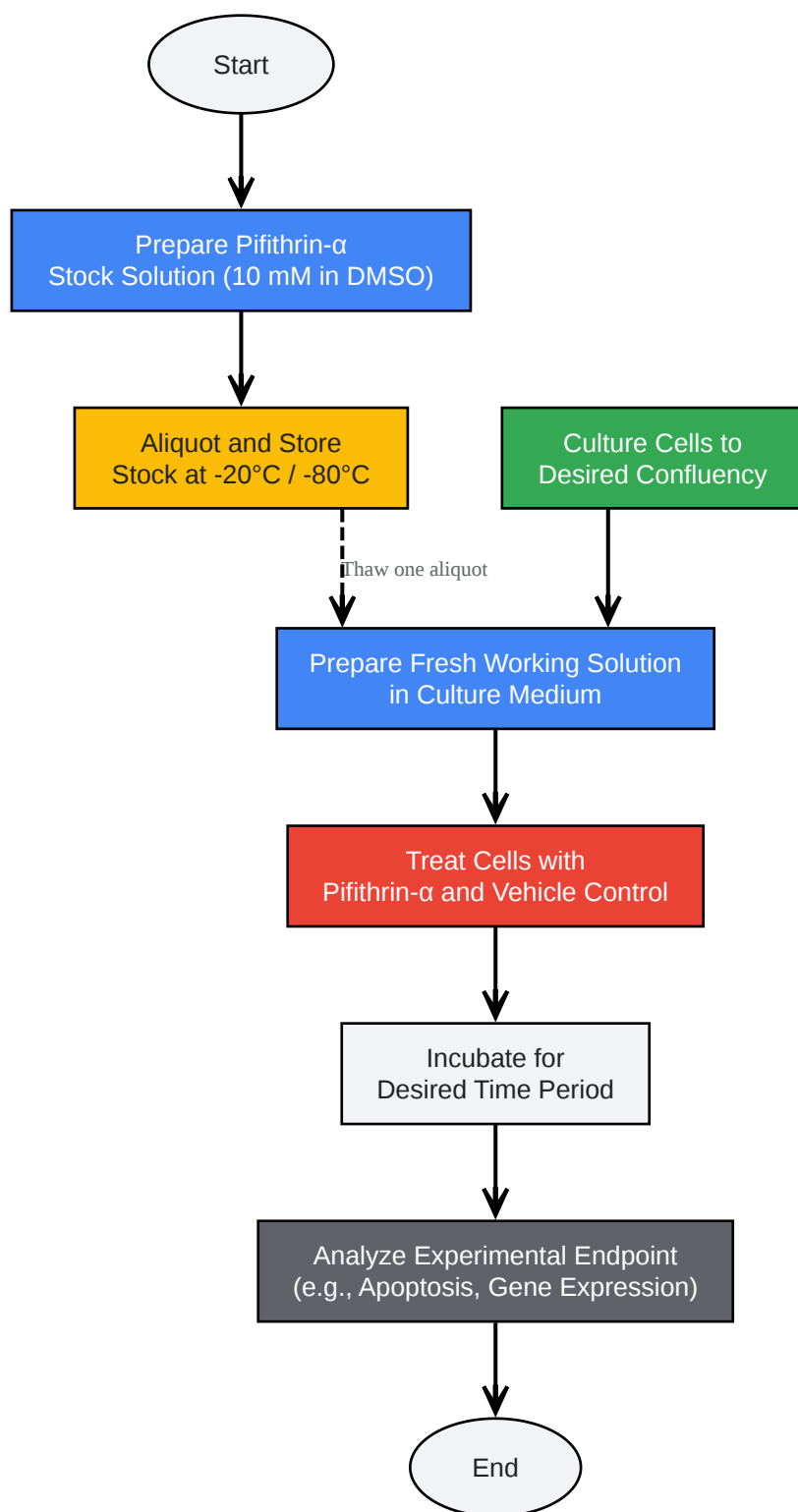
Pifithrin- α Inhibition of the p53 Signaling Pathway



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Caption: **Pifithrin- α** inhibits p53-mediated transcriptional activation.

Experimental Workflow for **Pifithrin- α** Treatment



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Caption: Workflow for cell treatment with **Pifithrin-α**.

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